

Essential Safety and Disposal Procedures for CD73-IN-10

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Compound of Interest

Compound Name: CD73-IN-10

Cat. No.: B12417710

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For researchers, scientists, and drug development professionals handling **CD73-IN-10**, adherence to strict safety and disposal protocols is paramount to ensure personal safety and environmental protection. This document provides a comprehensive guide to the proper disposal of **CD73-IN-10**, based on available safety data.

Chemical and Physical Properties

While detailed quantitative physical and chemical data for **CD73-IN-10** is not extensively available in the public domain, the following information has been compiled from available Safety Data Sheets (SDS) for compounds with the same CAS number (2766565-91-5).

Property	Data
Physical State	Solid (powder)
Appearance	Beige
Odor	No information available
Molecular Formula	C ₁₅ H ₂₃ NO ₄
Molecular Weight	281.35 g/mol
Melting Point	107 - 114 °C (224.6 - 237.2 °F)
Boiling Point	No information available
Flash Point	No information available
Solubility	Likely mobile in the environment due to its water solubility. [1]
Stability	Stable under normal conditions. [1]

Hazard Identification and Safety Precautions

CD73-IN-10 is classified as a hazardous substance with significant health and environmental risks.

GHS Hazard Statements:

- Fatal if swallowed.[\[1\]](#)
- Suspected of causing genetic defects.[\[1\]](#)
- May damage fertility or the unborn child.
- Toxic to aquatic life with long-lasting effects.[\[1\]](#)

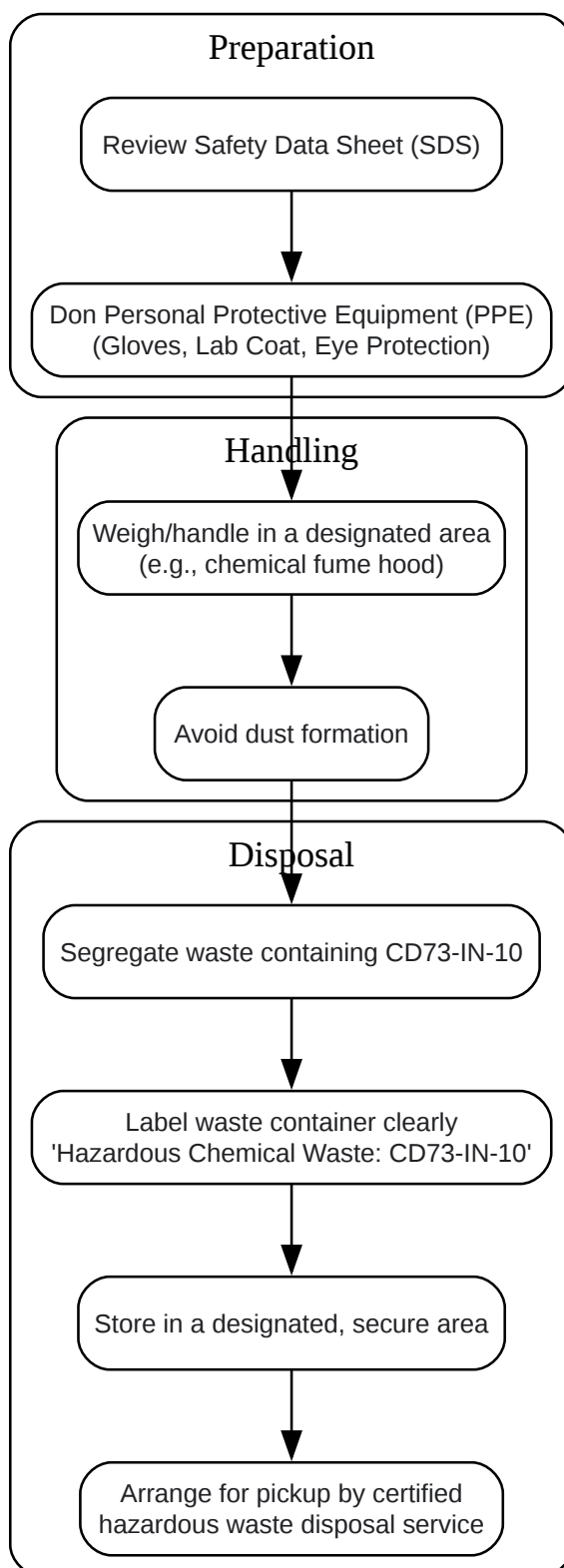
Precautionary Measures:

- P201: Obtain special instructions before use.

- P202: Do not handle until all safety precautions have been read and understood.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.
- P280: Wear protective gloves, protective clothing, eye protection and face protection.

Experimental Workflow for Handling and Disposal

The following diagram outlines the necessary steps for the safe handling and disposal of **CD73-IN-10**.



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References

- 1. fishersci.com [fishersci.com]
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